

# Application Notes: Carrier Dyeing of Polyester with Disperse Orange 29

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## Compound of Interest

Compound Name: *Disperse orange 29*  
Cat. No.: *B3427777*

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## Introduction

Polyester, a synthetic fiber known for its durability and wrinkle resistance, presents challenges in dyeing due to its hydrophobic nature and highly crystalline structure.<sup>[1][2]</sup> These characteristics hinder the penetration of dye molecules into the fiber matrix under conventional dyeing conditions. Carrier dyeing is a well-established method to overcome these challenges, particularly at atmospheric pressure and temperatures around 100°C.<sup>[3]</sup> Carriers are organic compounds that act as swelling and plasticizing agents for the polyester fiber, facilitating the diffusion of disperse dyes into the fiber.<sup>[3][4][5]</sup> This document provides detailed application notes and protocols for the carrier dyeing of polyester fabric using **Disperse Orange 29**, a double azo class disperse dye.<sup>[6]</sup>

## Mechanism of Carrier Dyeing

The carrier dyeing process for polyester involves several key steps. Initially, the carrier, dispersed in the dyebath, is absorbed by the polyester fiber. The absorbed carrier disrupts the intermolecular forces between the polymer chains, effectively lowering the glass transition temperature (T<sub>g</sub>) of the fiber.<sup>[3][4]</sup> This plasticization effect increases the mobility of the polymer chains, creating free volume within the fiber structure.<sup>[5]</sup>

Simultaneously, the disperse dye, which has low water solubility, exists as a fine dispersion in the dyebath.<sup>[7][8]</sup> The carrier can also form a film on the fiber surface, in which the disperse dye is more soluble, increasing the concentration of dye at the fiber-water interface.<sup>[5][9]</sup> The increased segmental mobility of the polyester chains and the higher dye concentration at the

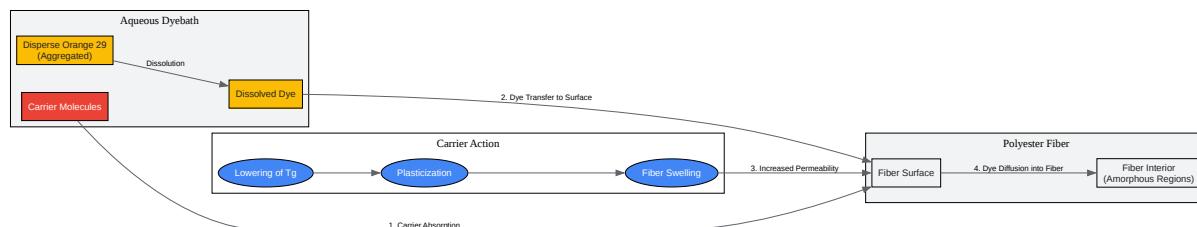
surface facilitate the diffusion of the **Disperse Orange 29** molecules from the surface into the amorphous regions of the fiber.<sup>[9]</sup> Once inside the fiber, the dye molecules are held in place by van der Waals forces and hydrogen bonds.<sup>[7][9]</sup>

## Key Parameters in Carrier Dyeing

Several factors influence the success of carrier dyeing with **Disperse Orange 29**:

- Choice of Carrier: The selection of a suitable carrier is critical. Common carriers include aromatic hydrocarbons, phenols, and esters.<sup>[4]</sup> The efficiency of a carrier depends on its ability to lower the Tg of polyester, its compatibility with the specific disperse dye, and its impact on the final fastness properties of the dyeing.<sup>[7]</sup> Environmental and safety considerations are also paramount, as many traditional carriers are toxic and have high VOC emissions.<sup>[1][10]</sup>
- Dyeing Temperature: Carrier dyeing allows for effective dyeing at temperatures around 85-100°C, which is lower than the high-temperature (HT) dyeing method (above 100°C).<sup>[7][11]</sup> The optimal temperature profile, including the rate of temperature rise, should be carefully controlled to ensure level dyeing.
- pH of the Dyebath: The dyebath is typically maintained at an acidic pH, generally between 4.5 and 5.5, using acetic acid.<sup>[7][11]</sup> This pH range ensures the stability of the disperse dye and promotes optimal dye exhaustion.<sup>[11]</sup>
- Post-Dyeing Treatment: After dyeing, a reduction clearing process is often necessary to remove any unfixed dye from the fiber surface.<sup>[12]</sup> This step is crucial for achieving good wash fastness and preventing crocking (color rubbing off). Thorough removal of the carrier is also essential, as residual carrier can negatively affect the light fastness of the dyeing and may cause unpleasant odors.<sup>[3][12]</sup>

Diagram of the Carrier Dyeing Mechanism



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Caption: Mechanism of carrier action in polyester dyeing.

## Experimental Protocols

## Materials and Equipment

- Fabric: Scoured and bleached 100% polyester fabric.
- Dye: C.I. **Disperse Orange 29**.
- Chemicals:
  - Carrier (e.g., a commercial proprietary carrier or a specific chemical like methylnaphthalene).
  - Dispersing agent (non-ionic or anionic).
  - Acetic acid (glacial).

- Sodium hydrosulfite.
- Sodium hydroxide.
- Non-ionic soap.
- Equipment:
  - Laboratory dyeing machine (e.g., glycerin bath beaker dyer or similar).
  - Beakers, pipettes, and measuring cylinders.
  - Digital balance.
  - pH meter.
  - Spectrophotometer for color measurement (optional).
  - Launder-Ometer for wash fastness testing.
  - Crockmeter for rubbing fastness testing.
  - Light fastness tester.

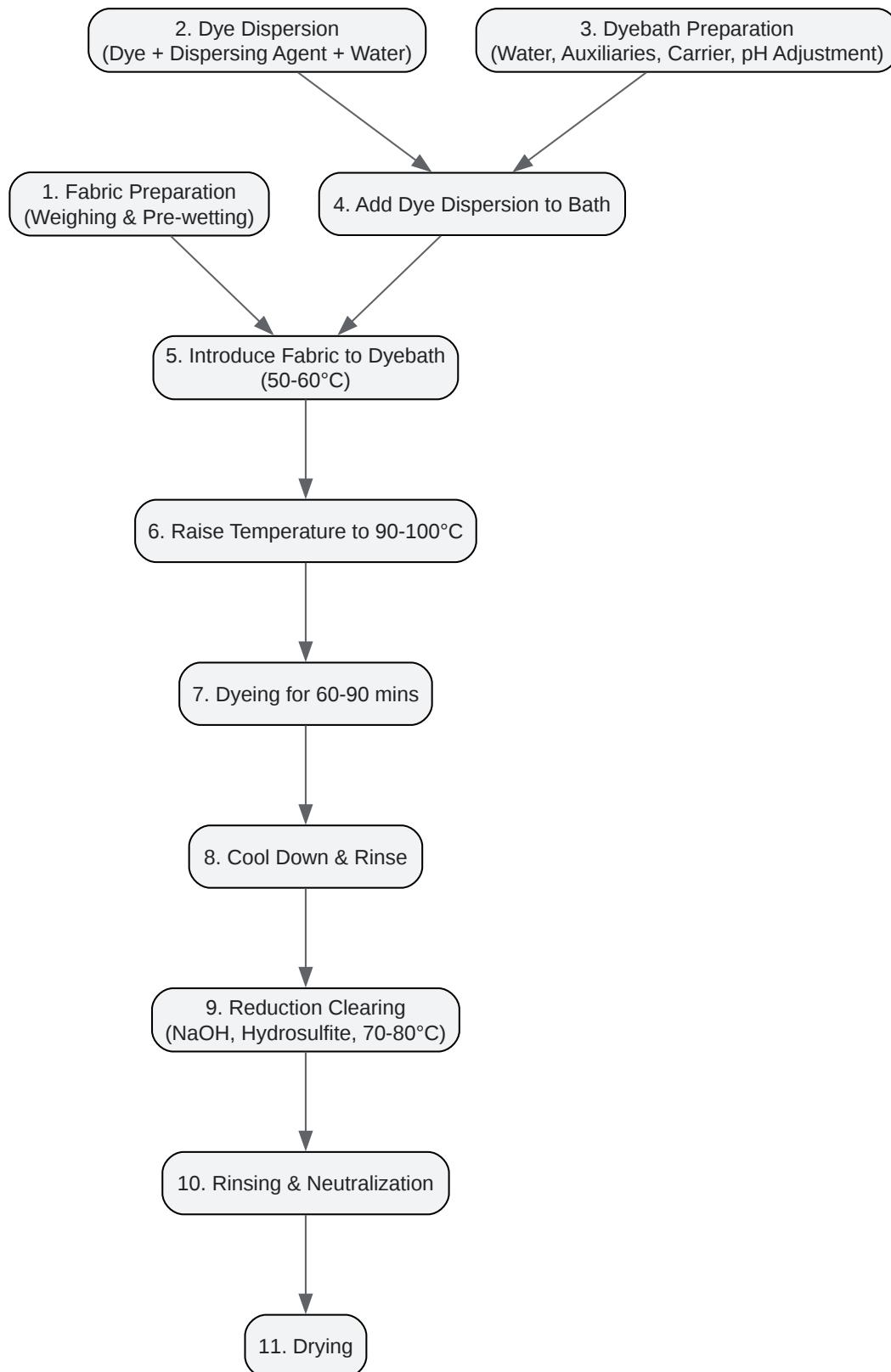
## Protocol 1: Carrier Dyeing of Polyester with Disperse Orange 29

- Fabric Preparation:
  - Cut a sample of the polyester fabric to a known weight (e.g., 5 grams).
  - Pre-wet the fabric sample in water before introducing it to the dyebath.
- Dye Dispersion Preparation:
  - Weigh the required amount of **Disperse Orange 29** (e.g., 2% on weight of fabric, o.w.f.).
  - Make a smooth paste of the dye with a small amount of dispersing agent (e.g., 1 g/L) and cold water.

- Gradually add hot water to the paste with constant stirring to form a fine, stable dispersion.
- Dyebath Preparation:
  - Set the dyebath with a liquor-to-material ratio (L:R) of 30:1.[13]
  - Add a dispersing agent (e.g., 1 g/L) and a wetting agent (e.g., 1 g/L) to the required volume of water.[12]
  - Add the carrier (e.g., 3-5 g/L) to the dyebath.[12]
  - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.[7][11]
  - Add the prepared dye dispersion to the dyebath.
- Dyeing Procedure:
  - Introduce the pre-wetted fabric sample into the dyebath at 50-60°C.[11][13]
  - Run the fabric in the blank bath for 10-15 minutes to ensure uniform absorption of the carrier.[12]
  - Raise the temperature of the dyebath to 90-100°C at a rate of 1-2°C per minute.
  - Continue dyeing at this temperature for 60-90 minutes.
  - After dyeing, cool the dyebath down to 60°C.
  - Remove the fabric sample and rinse it thoroughly with cold water.
- Reduction Clearing (Post-Treatment):
  - Prepare a fresh bath with 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic soap.[12]
  - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.[12]
  - Rinse the fabric thoroughly with hot water, followed by cold water.

- Neutralize the fabric with a dilute solution of acetic acid (0.5-1.0 g/L).
- Finally, rinse with cold water and air dry.

**Diagram of the Experimental Workflow**

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Caption: Experimental workflow for carrier dyeing.

## Data Presentation

The following tables summarize typical quantitative data obtained from carrier dyeing of polyester with a disperse dye like **Disperse Orange 29**. The exact values can vary based on the specific carrier used, fabric type, and precise dyeing conditions.

Table 1: Dyebath Composition

Component	Concentration	Purpose
C.I. Disperse Orange 29	2.0% (o.w.f.)	Colorant
Carrier	4.0 g/L	Fiber swelling and dye diffusion aid
Dispersing Agent	1.0 g/L	Maintain dye dispersion stability
Acetic Acid	to pH 4.5-5.5	pH control for optimal dyeing
Liquor Ratio	30:1	Ratio of liquid to fabric weight

Table 2: Dyeing Process Parameters

Parameter	Value
Initial Temperature	60°C
Rate of Temperature Rise	1.5°C / minute
Final Dyeing Temperature	100°C
Dyeing Time	60 minutes
Cooling Temperature	60°C

Table 3: Typical Colorfastness Properties

Fastness Property	Standard Test Method	Rating (1-5 Scale)
Wash Fastness (Color Change)	ISO 105-C06	4-5
Wash Fastness (Staining)	ISO 105-C06	4
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Light Fastness (Xenon Arc)	ISO 105-B02	5

(Note: Ratings are on a scale of 1 to 5, where 5 represents the best fastness.)

Table 4: Effect of Carrier Concentration on Color Yield (K/S)

Carrier Concentration (g/L)	Color Yield (K/S Value) at $\lambda_{max}$
0 (No Carrier)	3.2
2	6.8
4	9.5
6	9.8
8	9.7

(Note: K/S value is a measure of the color depth on the fabric, calculated from reflectance measurements.)

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